

A Comparative Guide to the Properties of 1,1,2,2-Tetramethylcyclopropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2,2-Tetramethylcyclopropane

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of molecular scaffolds is paramount. This guide provides a detailed comparison of **1,1,2,2-tetramethylcyclopropane** with other fundamental small-ring cycloalkanes, supported by experimental data and detailed methodologies.

Physicochemical Properties: A Comparative Analysis

The introduction of methyl substituents to the cyclopropane ring significantly influences its physical properties. The following table summarizes key quantitative data for **1,1,2,2-tetramethylcyclopropane** and its less substituted counterparts.

Property	1,1,2,2-Tetramethylcyclopropane	1,1-Dimethylcyclopropane	Methylcyclopropane	Cyclopropane
Molecular Formula	C ₇ H ₁₄ [1]	C ₅ H ₁₀ [2]	C ₄ H ₈ [3]	C ₃ H ₆ [4]
Molecular Weight (g/mol)	98.19[1]	70.13[5]	56.11[6]	42.08[4]
CAS Number	4127-47-3[1]	1630-94-0[7]	594-11-6[6]	75-19-4[4]
Physical State at STP	Colorless Liquid[8]	Colorless Liquid	Colorless Gas[3]	Colorless Gas[4]
Boiling Point (°C)	76	20.6[7]	0.7[3]	-32.9[9]
Melting Point (°C)	N/A	-108.9[2]	-177.3[3]	-128[9]
Density (g/cm ³)	0.72	0.6554[2]	0.6912[3]	0.680 (liquid)[9]
Refractive Index	1.40	1.419[7]	1.42[10]	N/A
Solubility	Soluble in organic solvents, not easily soluble in water.[11]	N/A	N/A	N/A

Spectroscopic Data Summary

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **1,1,2,2-tetramethylcyclopropane**.

Spectroscopic Technique	Data Availability and Key Features
^1H NMR	Available. The spectrum is expected to show signals corresponding to the methyl protons and the methylene protons of the cyclopropane ring.
^{13}C NMR	Available. The spectrum will show distinct signals for the quaternary and methylene carbons of the cyclopropane ring, as well as the methyl carbons.
Infrared (IR) Spectroscopy	Available. Characteristic C-H stretching vibrations for the cyclopropane ring are expected around $3080\text{-}3040\text{ cm}^{-1}$. CH_2 deformation and skeletal vibrations are also identifiable.
Mass Spectrometry (MS)	Available. The mass spectrum provides information on the molecular weight and fragmentation pattern, which is useful for identification.

Experimental Protocols

Synthesis of 1,1,2,2-Tetramethylcyclopropane via Simmons-Smith Reaction

A common and effective method for the synthesis of **1,1,2,2-tetramethylcyclopropane** is the Simmons-Smith cyclopropanation of 2,3-dimethyl-2-butene. The Furukawa modification, which utilizes diethylzinc, is often preferred for its reliability.

Materials:

- 2,3-dimethyl-2-butene (tetramethylethylene)
- Diiodomethane (CH_2I_2)
- Diethylzinc (Et_2Zn), 1.0 M solution in hexanes

- Anhydrous dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask, equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, is flame-dried and allowed to cool under a stream of nitrogen.
- **Solvent and Reagent Addition:** Anhydrous dichloromethane is added to the flask, followed by cooling to 0 °C in an ice bath. Diiodomethane (2.0 equivalents) is then added.
- **Carbenoid Formation:** A 1.0 M solution of diethylzinc in hexanes (2.0 equivalents) is added dropwise to the stirred mixture while maintaining the temperature at 0 °C. The formation of a white precipitate may be observed. The mixture is stirred at 0 °C for 30 minutes to ensure the complete formation of the zinc carbenoid.
- **Substrate Addition:** A solution of 2,3-dimethyl-2-butene (1.0 equivalent) in anhydrous dichloromethane is added slowly to the reaction mixture at 0 °C.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for 12-24 hours. The progress of the reaction is monitored by gas chromatography-mass spectrometry (GC-MS).
- **Quenching:** Upon completion, the reaction is carefully quenched at 0 °C by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- **Workup:** The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with dichloromethane. The combined organic layers are washed with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

- Purification: The crude product is purified by fractional distillation to yield **1,1,2,2-tetramethylcyclopropane**.

Experimental Workflow for the Synthesis of **1,1,2,2-Tetramethylcyclopropane**



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Caption: Experimental workflow for the Simmons-Smith synthesis of **1,1,2,2-tetramethylcyclopropane**.

Determination of Boiling Point (Micro Method)

For small quantities of liquid, the boiling point can be determined using a micro method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Rubber band

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed in the test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.

- The test tube is attached to a thermometer using a rubber band.
- The assembly is immersed in a heating bath.
- The bath is heated gently, and a stream of bubbles will be observed emerging from the open end of the capillary tube as the air inside expands.
- Heating is continued until a rapid and continuous stream of bubbles is observed, indicating that the vapor pressure of the liquid is equal to the atmospheric pressure.
- The heat source is removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Reactivity Comparison

The reactivity of cyclopropanes is largely dictated by the strain in the three-membered ring. This ring strain makes them susceptible to ring-opening reactions, a characteristic that is less pronounced in larger cycloalkanes.

- Cyclopropane and Methylcyclopropane: Due to significant ring strain, these smaller cyclopropanes undergo addition reactions with reagents like H_2 , HBr , and Cl_2/Br_2 (in the dark), leading to ring opening.^[12] For instance, cyclopropane reacts with hydrogen in the presence of a nickel catalyst to form propane.^[12]
- 1,1-Dimethylcyclopropane and **1,1,2,2-Tetramethylcyclopropane**: The presence of alkyl substituents can influence the reactivity of the cyclopropane ring. While still susceptible to ring-opening under certain conditions, the steric hindrance from the methyl groups in **1,1,2,2-tetramethylcyclopropane** can affect the approach of reagents. The stability of the potential carbocation or radical intermediates formed during ring-opening is also a key factor. In general, more substituted cyclopropanes may require more forcing conditions for ring-opening compared to the parent cyclopropane. The Simmons-Smith reaction provides a robust method for the synthesis of such substituted cyclopropanes, highlighting their accessibility as building blocks in organic synthesis.^[13]

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References

- 1. 1,1,2,2-Tetramethylcyclopropane | C₇H₁₄ | CID 77778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,1-DIMETHYLCYCLOPROPANE [chembk.com]
- 3. Methylcyclopropane - Wikipedia [en.wikipedia.org]
- 4. Cyclopropane | C₃H₆ | CID 6351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,1-Dimethylcyclopropane | C₅H₁₀ | CID 74202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methylcyclopropane | C₄H₈ | CID 11657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,1-dimethylcyclopropane | CAS#:1630-94-0 | Chemsrcc [chemsrc.com]
- 8. Page loading... [wap.guidechem.com]
- 9. webqc.org [webqc.org]
- 10. methylcyclopropane | CAS#:594-11-6 | Chemsrcc [chemsrc.com]
- 11. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 12. Simmons-Smith Cyclopropanation Reaction | TCI AMERICA [tcichemicals.com]
- 13. Simmons–Smith reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comparative Guide to the Properties of 1,1,2,2-Tetramethylcyclopropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198135#literature-comparison-of-1-1-2-2-tetramethylcyclopropane-properties]

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